

Application of Cadion for Spectrophotometric Determination of Cadmium in Soil

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Compound of Interest

Compound Name: Cadion

Cat. No.: B1417142

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Application Note

Introduction

Cadmium (Cd) is a toxic heavy metal that can accumulate in soil from various anthropogenic sources such as industrial emissions, phosphate fertilizers, and sewage sludge.[1][2] Its presence in agricultural soils is of significant concern as it can be readily taken up by plants and enter the food chain, posing a risk to human health.[1] Therefore, the development of simple, sensitive, and rapid methods for the determination of cadmium in soil is crucial for environmental monitoring and risk assessment. **Cadion**, a triazene dye, and its derivatives are well-established chromogenic reagents for the spectrophotometric determination of cadmium.[3][4][5] In an alkaline medium, **Cadion** forms a stable, colored complex with cadmium ions, allowing for their quantification.[5] This application note describes a detailed protocol for the determination of available cadmium in acidic soil samples using a spectrophotometric method based on the reaction with a **Cadion** derivative.

Principle

The method is based on the formation of a colored complex between cadmium ions and a **Cadion** derivative in the presence of an emulsifier at an alkaline pH.[4] The intensity of the color, which is directly proportional to the concentration of cadmium, is measured using a spectrophotometer at the wavelength of maximum absorbance. The reaction is highly sensitive and can be enhanced by the use of surfactants.[3][4] To eliminate interferences from other

metal ions present in the soil matrix, a pre-extraction step using isobutyl methyl ketone (IBMK) can be employed to selectively separate and concentrate the cadmium.[\[4\]](#)

Quantitative Data Summary

The following table summarizes the key quantitative parameters of the **Cadion**-based spectrophotometric method for cadmium determination.

Parameter	Value	Reference
Wavelength of Maximum Absorbance (λ_{max})	520 nm	[4]
pH Range	9.34 – 10.80	[4]
Linearity Range	0 – 4 μg of cadmium per 25 ml	[4]
Molar Absorptivity	$1.64 \times 10^5 \text{ L mol}^{-1} \text{ cm}^{-1}$	[4]
Molar Ratio (Cd^{2+} :New Cadion)	1:2	[4]

Experimental Protocols

Reagents and Solutions

- Standard Cadmium Solution (1000 mg/L): Dissolve 1.000 g of pure cadmium metal in a minimal amount of concentrated nitric acid and dilute to 1 L with deionized water.
- Working Cadmium Standard Solutions: Prepare a series of standard solutions by appropriate dilution of the stock solution.
- New **Cadion** Solution (0.05% w/v): Dissolve 0.05 g of new **Cadion** in 100 mL of ethanol.
- Emulsifier OP Solution (5% v/v): Prepare a 5% aqueous solution of emulsifier OP (octylphenol polyoxyethylene ether).
- Buffer Solution (pH 10): Prepare a suitable buffer solution, such as an ammonia-ammonium chloride buffer, to maintain the required pH.

- Isobutyl Methyl Ketone (IBMK): Analytical grade.
- Potassium Sodium Tartrate Solution (20% w/v): Dissolve 20 g of potassium sodium tartrate in 100 mL of deionized water.
- Sodium Hydroxide Solution (2 M): Dissolve 80 g of NaOH in 1 L of deionized water.
- Hydrochloric Acid (0.1 M): Prepare by diluting concentrated HCl.

Soil Sample Preparation (Acid Digestion)

- Air-dry the soil sample and pass it through a 2-mm sieve.
- Accurately weigh about 1.0 g of the sieved soil into a digestion tube.
- Add 10 mL of a mixture of concentrated nitric acid (HNO_3) and perchloric acid (HClO_4) (4:1 v/v).
- Heat the mixture on a digestion block at a low temperature initially, then gradually increase the temperature to 180-200°C.
- Continue heating until the dense white fumes of perchloric acid appear.
- Cool the digest and add 20 mL of 0.1 M HCl.
- Filter the solution through a Whatman No. 42 filter paper into a 50 mL volumetric flask and make up to the mark with 0.1 M HCl. This solution is ready for the extraction step.

Extraction of Cadmium

- Pipette a suitable aliquot (e.g., 25 mL) of the soil digest into a separatory funnel.
- Add 5 mL of 20% potassium sodium tartrate solution to mask interfering ions.
- Adjust the pH of the solution to approximately 9 with 2 M NaOH.
- Add 10 mL of IBMK to the separatory funnel.
- Shake vigorously for 2 minutes to extract the cadmium into the organic phase.

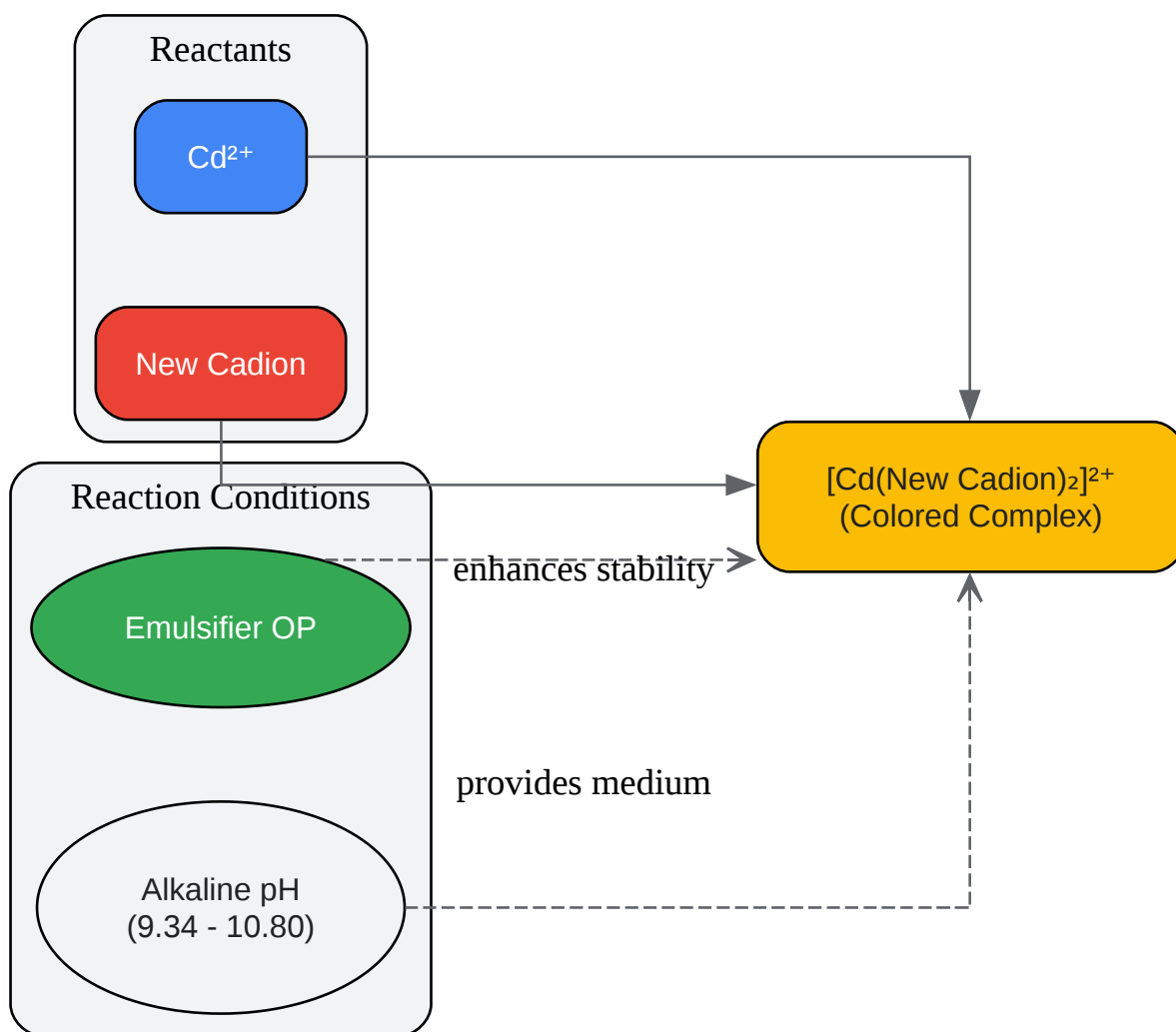
- Allow the layers to separate and collect the organic (upper) layer containing the cadmium.

Spectrophotometric Determination

- Take a known volume of the IBMK extract.
- To this, add 2.0 mL of the new **Cadion** solution and 1.0 mL of the emulsifier OP solution.
- Add 5.0 mL of the pH 10 buffer solution and dilute to 25 mL with deionized water.
- Mix well and allow the color to develop for 15 minutes.
- Measure the absorbance of the solution at 520 nm against a reagent blank prepared in the same manner but without the cadmium.
- Construct a calibration curve using the working standard solutions of cadmium that have undergone the same extraction and color development procedure.
- Determine the concentration of cadmium in the soil sample from the calibration curve.

Visualizations

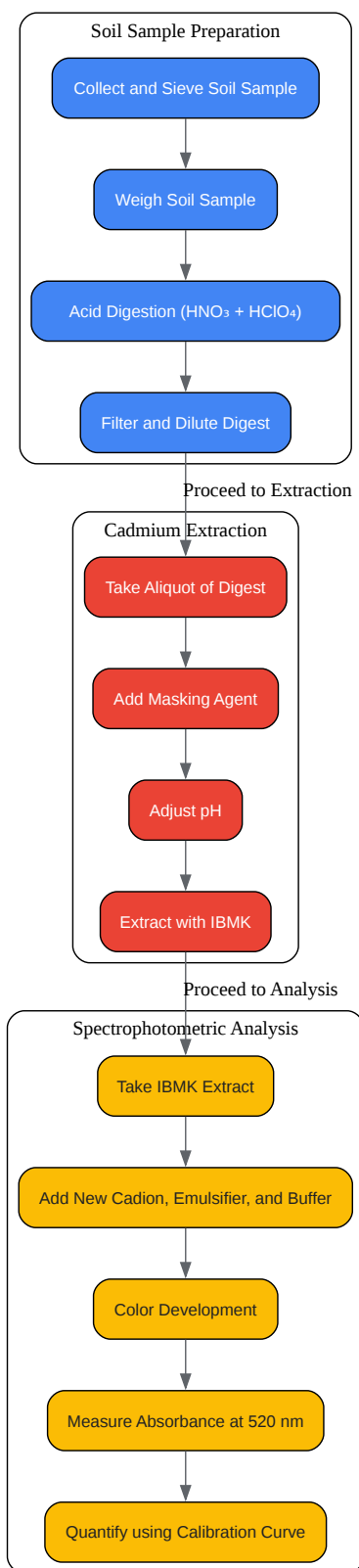
Chemical Reaction Pathway



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Caption: Reaction of Cadmium with New **Cadion**.

Experimental Workflow



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Caption: Workflow for Cadmium Analysis in Soil.

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